

# An In-depth Technical Guide to Protein Kinase C (19-31)

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## Compound of Interest

Compound Name: Protein Kinase C (19-31)

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## Abstract

Protein Kinase C (PKC) is a crucial family of serine/threonine kinases that orchestrate a multitude of cellular signal transduction pathways, governing processes from cell proliferation and differentiation to apoptosis. The peptide fragment corresponding to the amino acid residues 19-31 of the pseudosubstrate regulatory domain of PKC $\alpha$ , known as **Protein Kinase C (19-31)** or PKC (19-31), has emerged as an indispensable tool for dissecting the intricate roles of PKC in cellular signaling. This peptide can function as a potent and specific inhibitor of PKC, and a modified version serves as a substrate, enabling detailed investigation of PKC activity. This technical guide provides a comprehensive overview of PKC (19-31), including its molecular characteristics, its dual role as an inhibitor and substrate, detailed experimental protocols for its application, and its involvement in key signaling pathways.

## Introduction to Protein Kinase C (19-31)

**Protein Kinase C (19-31)** is a synthetic peptide derived from the pseudosubstrate regulatory domain of Protein Kinase C $\alpha$  (PKC $\alpha$ ), encompassing amino acids 19-31.[1][2][3] The native sequence, Arg-Phe-Ala-Arg-Lys-Gly-Ala-Leu-Arg-Gln-Lys-Asn-Val, acts as a competitive inhibitor of PKC by mimicking the substrate and binding to the active site without being phosphorylated.[2] This inhibitory action is potent, with a reported IC<sub>50</sub> of approximately 100 nM.[4]

A widely used variant of this peptide, [Ser25] **Protein Kinase C (19-31)**, has the alanine at position 25 replaced with a serine. This modification transforms the peptide into a PKC substrate, making it a valuable tool for in vitro kinase assays to measure PKC activity.<sup>[1][5][6]</sup> The sequence for this substrate peptide is H-Arg-Phe-Ala-Arg-Lys-Gly-Ser-Leu-Arg-Gln-Lys-Asn-Val-OH.<sup>[1][7]</sup>

## Physicochemical and Biological Properties

The utility of PKC (19-31) peptides in research is underpinned by their well-defined chemical and biological characteristics.

### Quantitative Data Summary

The following tables summarize the key quantitative parameters for both the inhibitory and substrate forms of PKC (19-31).

Table 1: Physicochemical Properties of PKC (19-31) Peptides

Property	PKC (19-31) (Inhibitor)	[Ser25] PKC (19-31) (Substrate)
Amino Acid Sequence	Arg-Phe-Ala-Arg-Lys-Gly-Ala-Leu-Arg-Gln-Lys-Asn-Val	H-Arg-Phe-Ala-Arg-Lys-Gly-Ser-Leu-Arg-Gln-Lys-Asn-Val-OH
Molecular Formula	C67H118N26O16	C67H118N26O17
Molecular Weight	1543.84 g/mol <sup>[8]</sup>	1559.82 g/mol <sup>[1]</sup>
CAS Number	121545-65-1 <sup>[2][8]</sup>	136795-05-6 <sup>[1][7]</sup>

Table 2: Kinetic and Potency Data

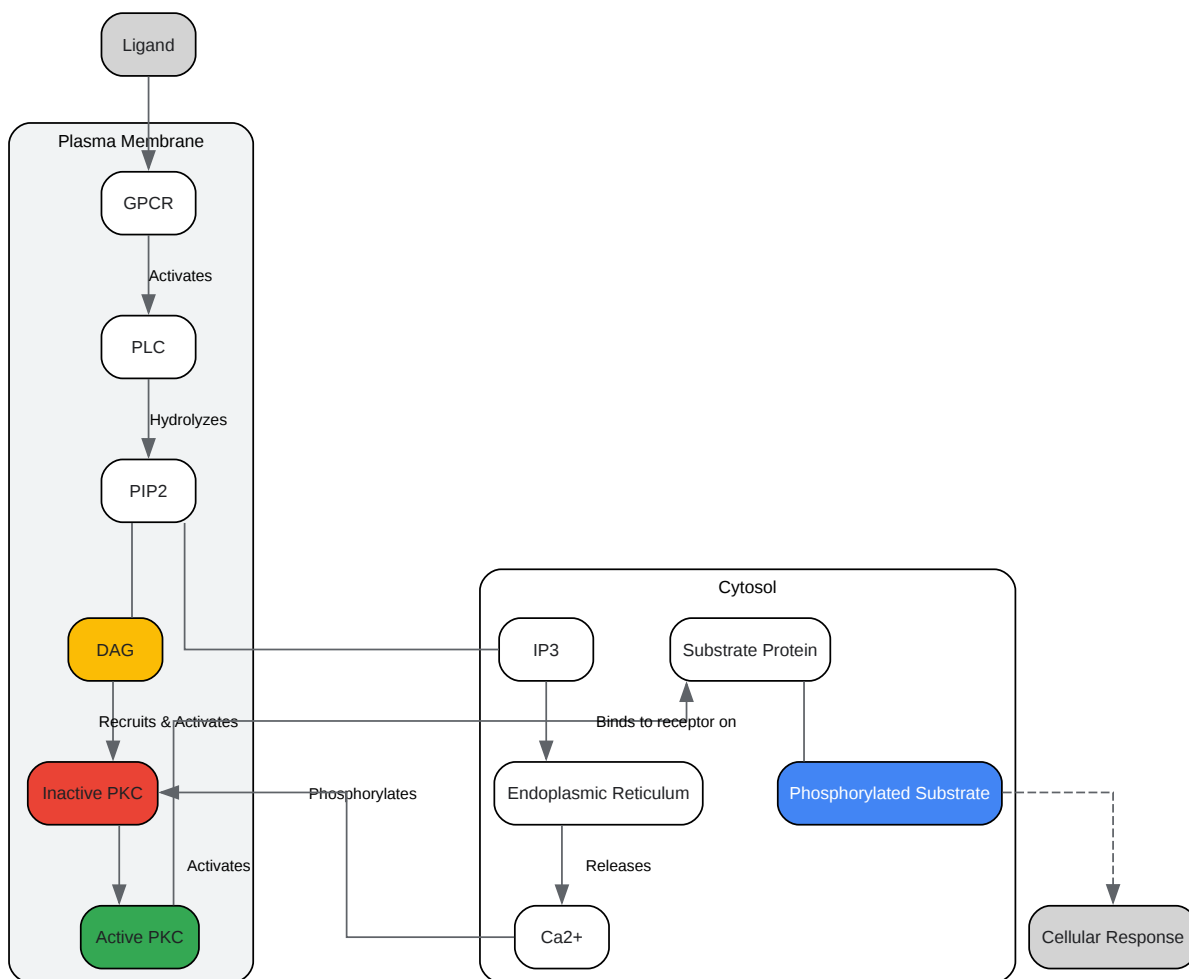
Parameter	Value	Peptide Variant	Reference
IC50 (Inhibition)	100 nM	PKC (19-31)	<a href="#">[4]</a>
IC50 (Insulin-stimulated hexose uptake, electroporated adipocytes)	30 $\mu$ M	PKC (19-31)	<a href="#">[9]</a>
IC50 (Insulin-stimulated hexose uptake, intact adipocytes)	600 $\mu$ M	PKC (19-31)	<a href="#">[9]</a>
Km (Substrate)	0.2 $\mu$ M	[Ser25] PKC (19-31)	<a href="#">[7]</a>
Vmax (Substrate)	8 $\mu$ mol min <sup>-1</sup> mg <sup>-1</sup>	[Ser25] PKC (19-31)	<a href="#">[7]</a>

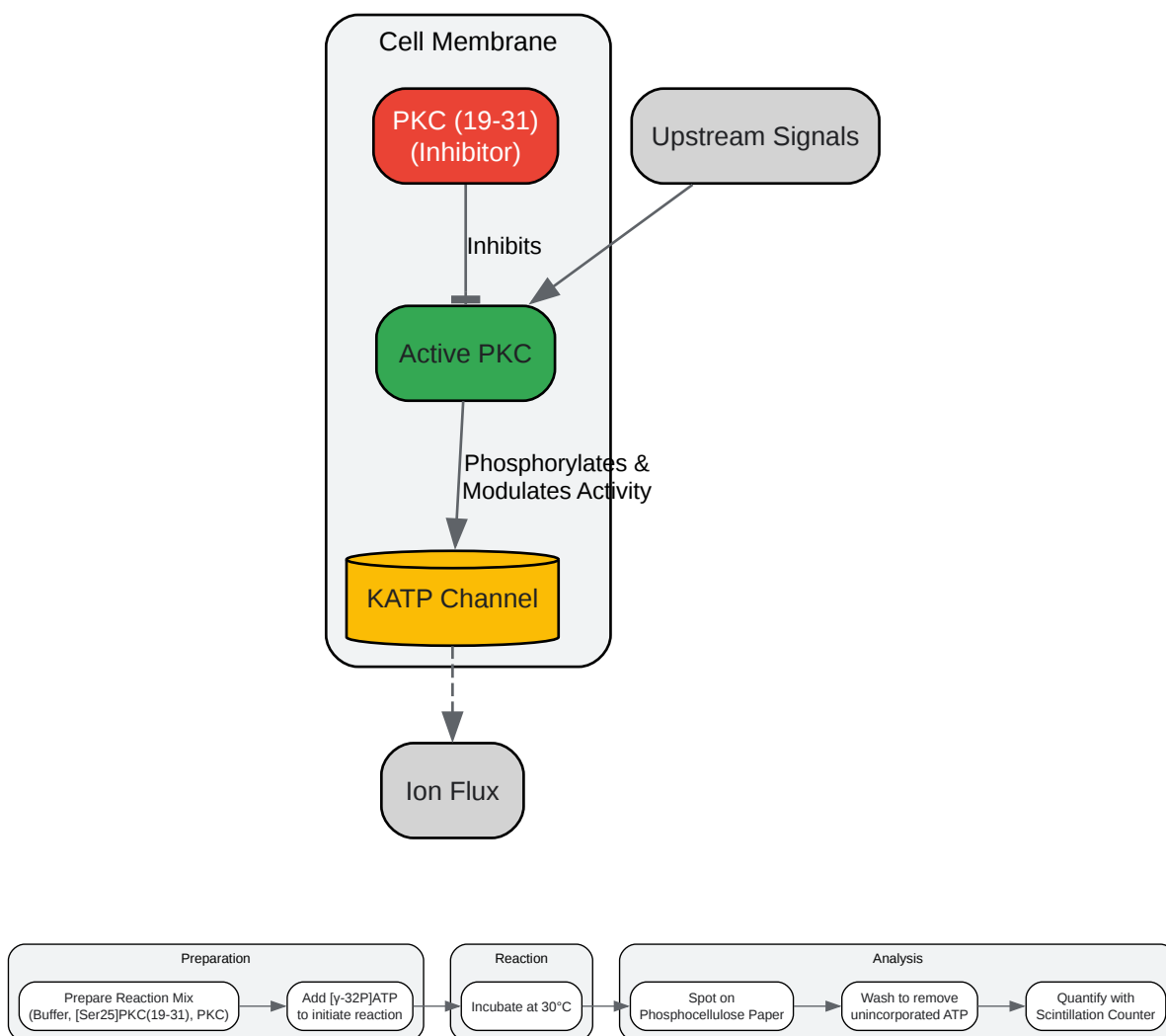
## Role in Signaling Pathways

PKC is a central node in numerous signaling pathways. The PKC (19-31) peptide is instrumental in elucidating the specific contribution of PKC to these pathways.

## General PKC Activation Pathway

The activation of conventional PKC isoforms is a multi-step process initiated by signals that lead to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2).





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- To cite this document: BenchChem. [An In-depth Technical Guide to Protein Kinase C (19-31)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612545#what-is-protein-kinase-c-19-31]

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